

Physical and chemical properties of 2,5-Dimercapto-1,3,4-thiadiazole

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Compound of Interest

Compound Name: 1,3,4-Thiadiazole-2,5-dithiol

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An In-depth Technical Guide to 2,5-Dimercapto-1,3,4-thiadiazole (DMTD)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dimercapto-1,3,4-thiadiazole (DMTD), also known as Bismuthiol I, is a versatile heterocyclic organosulfur compound with the molecular formula $C_2H_2N_2S_3$.^[1] It is a subject of significant interest across various scientific disciplines, including medicinal chemistry, materials science, and analytical chemistry. Its unique structure, characterized by a thiadiazole ring with two mercapto groups, allows it to exist in different tautomeric forms—dithiol, thiol-thione, and dithione—which dictates its chemical reactivity and diverse applications.^[2] This guide provides a comprehensive overview of the physical and chemical properties of DMTD, detailed experimental protocols, and a summary of its key applications.

Physical and Chemical Properties

DMTD is typically a white to yellowish crystalline powder with a distinct stench.^{[1][3][4]} It exhibits moderate solubility in water.^[1] The key physical and chemical properties are summarized in the tables below.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₂ H ₂ N ₂ S ₃	[1][3][5]
Molecular Weight	150.23 g/mol	[1][3]
Appearance	White to yellowish crystalline powder	[1][4][6]
Melting Point	156-165 °C (with decomposition)	[1][5][6]
Boiling Point	211.31 °C	[5]
Solubility in Water	20 g/L at 20°C	[1]
Flash Point	81.6 °C	[5]
Odor	Irritating, stench	[3][4]

Spectral Data

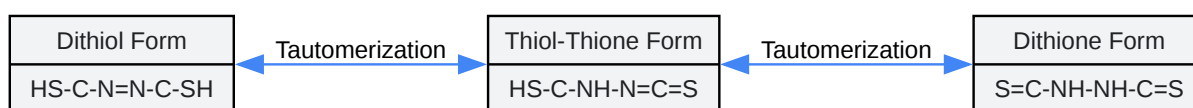
Spectral Data Type	Characteristic Peaks/Features	Source
UV-Vis	Absorption bands at 260 nm and 335 nm.	[2]
Infrared (IR)	Thioamide band II at 1265 cm^{-1} (mainly C=N stretching). Bands at 1048.40 cm^{-1} and 1109.81 cm^{-1} assigned to C=S vibration. A peak at 1234.40 cm^{-1} is due to C-N stretching, and a band at 1408.76 cm^{-1} is due to C=N stretching vibration.	[2][7]
^1H -NMR (DMSO- d_6)	Signals for N=CH protons at δ 5.43 and 5.87 ppm, aromatic protons at δ 7.78-8.52 ppm, and exchangeable NH protons at δ 9.74 and 10.06 ppm for a derivative.	[8][9]
^{13}C -NMR (DMSO- d_6)	Thiadiazole carbon signals at δ 115.65 and 117.32 ppm for a derivative.	[8][9]

Chemical Reactivity and Synthesis

The chemical behavior of DMTD is largely governed by the reactivity of its two mercapto groups and the aromatic thiadiazole ring. It can undergo various reactions, including tautomerization, salt formation, alkylation, and oxidative polymerization.

Tautomerism

DMTD exists as a mixture of three tautomers in solution and in the solid state: the dithiol form, the thiol-thione form, and the dithione form. This tautomerism is crucial for its coordination chemistry and reactivity.[2]



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Tautomeric forms of 2,5-Dimercapto-1,3,4-thiadiazole.

Synthesis Protocols

Several methods for the synthesis of DMTD have been reported. A common approach involves the reaction of hydrazine with carbon disulfide.

Protocol 1: Synthesis from Hydrazine Hydrate and Carbon Disulfide

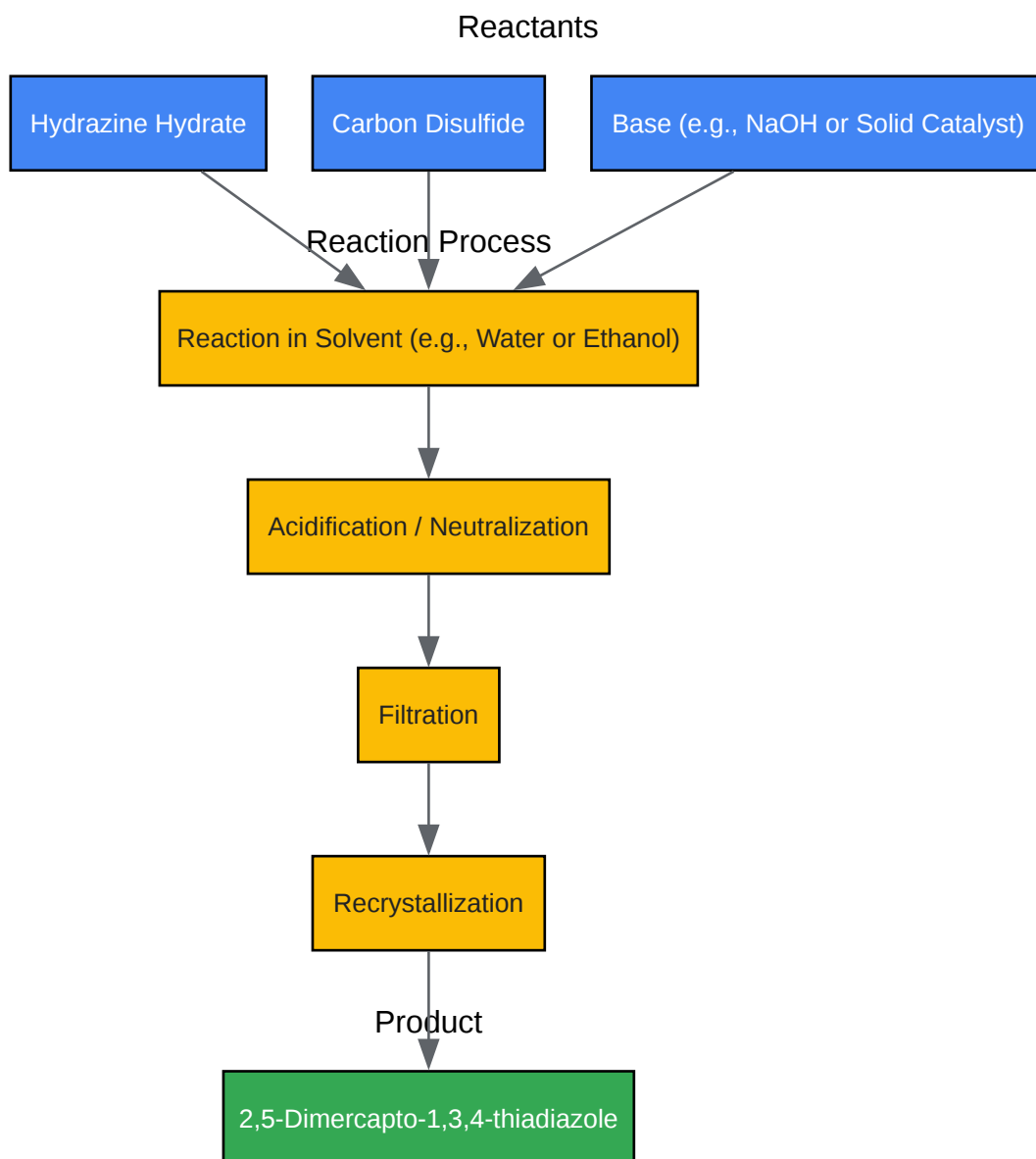
This method involves the reaction of hydrazine hydrate and carbon disulfide in the presence of a base, followed by acidification.

- Reactants: Hydrazine hydrate, carbon disulfide, sodium hydroxide, and a neutralizing acid (e.g., sulfuric acid, hydrochloric acid).
- Procedure:
 - Cool a solution of sodium hydroxide.[10]
 - In an inert gas atmosphere, mix hydrazine hydrate, carbon disulfide, and sodium hydroxide in a molar ratio of approximately 1:2.2-2.4:1.55-1.95.[10] This forms the sodium salt of DMTD.
 - Neutralize the reaction mixture with an acid (e.g., 5-85% sulfuric acid solution) at a temperature between 10-60°C to precipitate the DMTD.[10]
 - Filter the resulting solid product and dry it.[10]

Protocol 2: Synthesis using a Solid Catalyst

This method utilizes a solid base catalyst to facilitate the reaction.

- Reactants: Hydrazine hydrate, carbon disulfide, ethanol, and a solid base catalyst (e.g., KOH/CaO).[\[10\]](#)
- Procedure:
 - Charge a reaction vessel with ethanol, hydrazine hydrate, carbon disulfide, and the solid base catalyst.[\[1\]](#)
 - Stir the mixture at a temperature ranging from 20 to 100 °C for 1 to 10 hours.
 - After the reaction, cool the mixture to room temperature and separate the catalyst by filtration.[\[10\]](#)
 - Remove the solvent from the filtrate under reduced pressure to obtain a solid.
 - Recrystallize the solid from ethanol to yield the purified 2,5-Dimercapto-1,3,4-thiadiazole.
[\[1\]](#)[\[11\]](#)



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General workflow for the synthesis of DMTD.

Derivatization

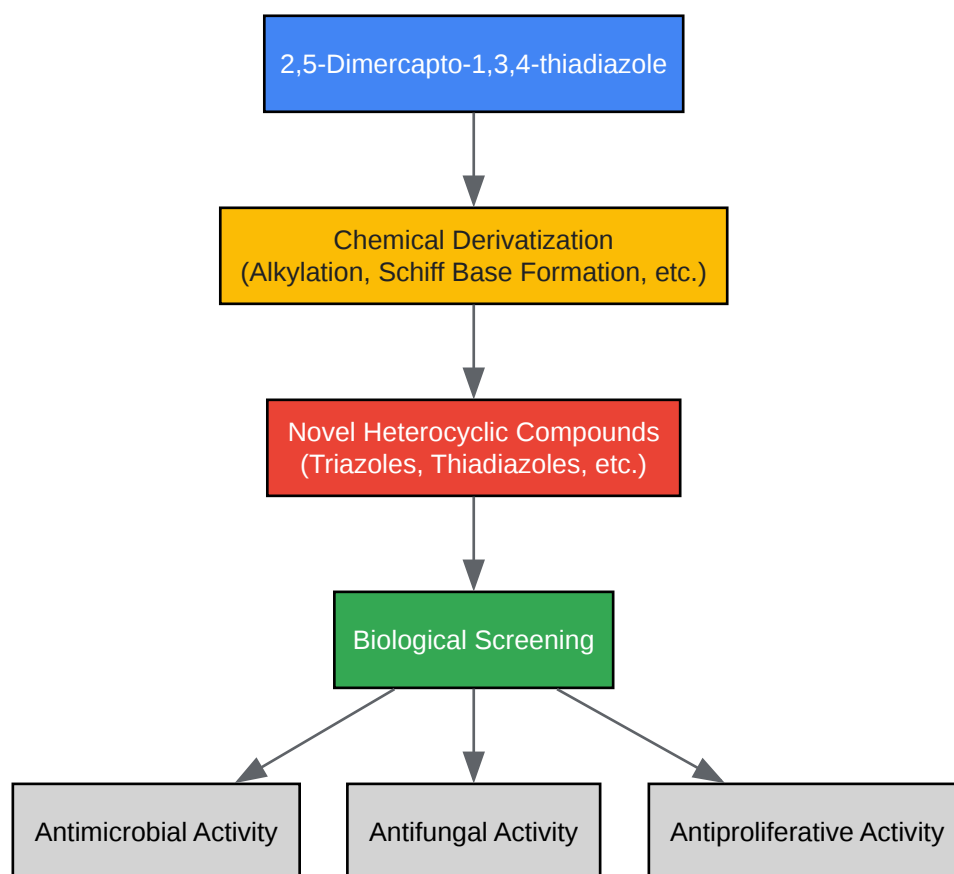
The mercapto groups of DMTD are the primary sites for derivatization, commonly through nucleophilic substitution reactions like alkylation and arylation.[1] These reactions can be controlled stoichiometrically to produce mono- or di-substituted products.[1] Such derivatization is key to synthesizing novel compounds with potential pharmaceutical applications.[1]

Applications in Research and Development

DMTD's unique chemical properties make it a valuable molecule in several fields.

Pharmaceutical and Drug Development

DMTD serves as a crucial precursor for the synthesis of various heterocyclic compounds, including derivatives of 1,2,4-triazole and 1,3,4-thiadiazole, as well as Schiff bases.[1][12] These derivatives have been screened for a wide range of biological activities, including antimicrobial, antifungal, and antiproliferative properties.[1][12] The 1,3,4-thiadiazole ring is a known pharmacophore that can interfere with DNA replication processes, making its derivatives promising candidates for anticancer agents.[13][14]

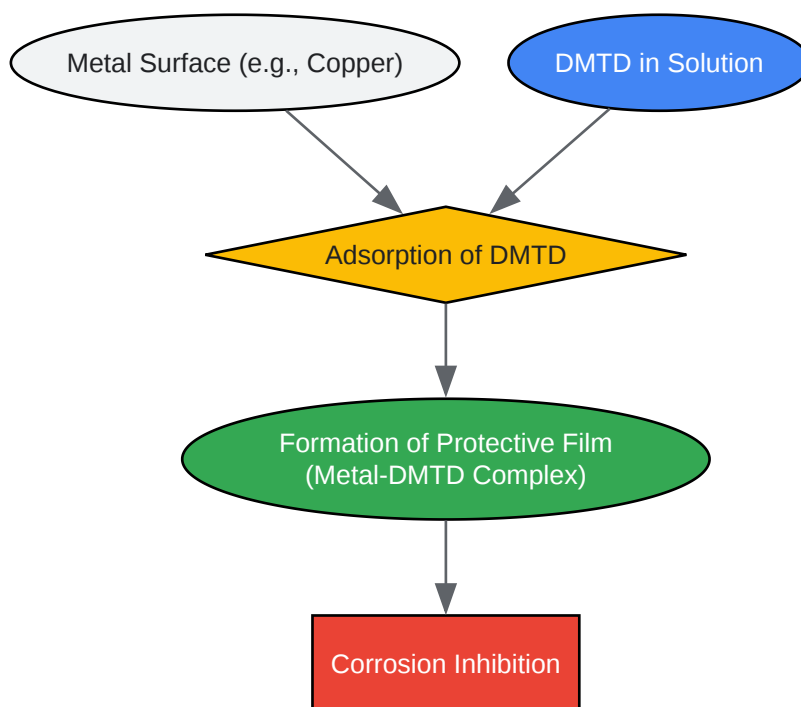


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Role of DMTD as a precursor in drug development.

Corrosion Inhibition

DMTD is an effective corrosion inhibitor for various metals and alloys, including copper and mild steel, in acidic and neutral environments.[7][15][16] Its inhibitory action is attributed to the formation of a protective film on the metal surface.[15] This film often consists of a complex between the metal ion (e.g., Cu(I)) and the DMTD molecule.[15] The molecule can adsorb onto the metal surface through its sulfur and nitrogen atoms, blocking the active sites for corrosion.[7]



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Mechanism of corrosion inhibition by DMTD.

Other Applications

DMTD and its derivatives also find use as:

- Chelating agents for heavy metal ion detection and removal in wastewater treatment.
- Activators in mineral processing, particularly for copper oxide ores.[1]
- Components in electrochemical energy storage systems, such as lithium-ion batteries.[1]
- Additives in lubricating oils and greases.[17]

Safety and Handling

DMTD is harmful if swallowed and can cause serious eye damage.[3] It is also a skin sensitizer. [3] Appropriate personal protective equipment, including gloves, protective clothing, and eye protection, should be worn when handling this chemical.[4] It should be stored in a cool, dry place, protected from light.[5]

Conclusion

2,5-Dimercapto-1,3,4-thiadiazole is a highly functionalized molecule with a rich chemistry that enables a broad spectrum of applications. For researchers in drug development, its utility as a scaffold for generating novel bioactive compounds is of primary importance. In materials science, its role as a corrosion inhibitor and a component in advanced materials continues to be an active area of research. A thorough understanding of its physical and chemical properties, as detailed in this guide, is essential for harnessing its full potential in various scientific and industrial applications.

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